

# Application Note: Headspace Analysis of Ebanol for Volatility Studies

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## Compound of Interest

Compound Name: Ebanol

Cat. No.: B1236554

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## Abstract

**Ebanol**®, a synthetic sandalwood odorant, is a key ingredient in many fragrance compositions due to its rich, warm, and long-lasting character.<sup>[1]</sup> As a base note, its low volatility is a critical attribute for sustained scent release. This application note provides detailed protocols for the analysis of **Ebanol**'s volatility using both static and dynamic headspace sampling coupled with gas chromatography-mass spectrometry (HS-GC-MS). The methodologies outlined are designed for researchers, scientists, and drug development professionals to accurately quantify the release of **Ebanol** from various matrices, aiding in the development of long-lasting and effective fragranced products.

## Introduction

**Ebanol**, chemically known as 3-Methyl-5-(2,2,3-trimethyl-3-cyclopenten-1-yl)-4-penten-2-ol, is a high-impact aroma chemical prized for its powerful and elegant sandalwood scent.<sup>[1]</sup> Its low vapor pressure and high molecular weight classify it as a base note in perfumery, responsible for the long-lasting character of a fragrance.<sup>[1]</sup> Understanding and quantifying the volatility of **Ebanol** is crucial for formulators aiming to control the scent profile and longevity of their products, such as perfumes, lotions, and soaps.

Headspace analysis is a powerful technique for the study of volatile and semi-volatile organic compounds (VOCs and SVOCs) in a sample matrix.<sup>[2]</sup> This method analyzes the vapor phase in equilibrium with the sample, providing a clean and sensitive measurement of the compounds

of interest without complex sample extraction procedures.<sup>[2]</sup> This application note details two primary headspace techniques for the study of **Ebanol**'s volatility:

- **Static Headspace (SHS):** In this technique, the sample is sealed in a vial and heated to allow the volatile compounds to partition between the sample and the headspace. A fixed volume of the headspace is then injected into the GC-MS for analysis.<sup>[2]</sup>
- **Dynamic Headspace (DHS):** This method involves purging the headspace of the sample with an inert gas, trapping the volatilized compounds on an adsorbent trap. The trap is then thermally desorbed to release the analytes into the GC-MS.<sup>[3]</sup>

The choice between static and dynamic headspace analysis depends on the concentration of the analyte and the desired sensitivity. Dynamic headspace is generally more sensitive for low-concentration or low-volatility compounds.<sup>[3]</sup>

## Physicochemical Properties of Ebanol

A summary of the key physicochemical properties of **Ebanol** is presented in Table 1.

Property	Value	Reference
CAS Number	67801-20-1	<sup>[4]</sup>
Molecular Formula	C <sub>14</sub> H <sub>24</sub> O	<sup>[5]</sup>
Molecular Weight	208.34 g/mol	<sup>[1]</sup>
Appearance	Colorless to pale yellow clear liquid	<sup>[4]</sup>
Odor	Woody, Sandalwood, Musky, Powerful	<sup>[1]</sup>
Vapor Pressure	0.0013 hPa at 20°C	<sup>[1]</sup>
Boiling Point	283 °C	<sup>[5]</sup>
Log P (o/w)	4.9	<sup>[5]</sup>
Volatility	Base Note	<sup>[1]</sup>

## Experimental Protocols

### Sample Preparation

Objective: To prepare samples of **Ebanol** in a consumer product matrix (lotion) for headspace analysis.

Materials:

- **Ebanol** analytical standard
- Unscented lotion base
- 20 mL headspace vials with magnetic screw caps and PTFE/silicone septa
- Analytical balance
- Vortex mixer

Protocol:

- Prepare a stock solution of **Ebanol** in ethanol (e.g., 10 mg/mL).
- Accurately weigh 1.0 g of unscented lotion base into a 20 mL headspace vial.
- Spike the lotion with the **Ebanol** stock solution to achieve the desired final concentration (e.g., 0.1% w/w).
- Seal the vial immediately and vortex for 1 minute to ensure homogeneity.
- Prepare a blank sample containing only the lotion base.
- Allow the samples to equilibrate at room temperature for at least 1 hour before analysis.

### Static Headspace GC-MS (SHS-GC-MS) Protocol

Objective: To quantify the concentration of **Ebanol** in the headspace of a lotion sample at equilibrium.

## Instrumentation:

- Gas Chromatograph with Mass Spectrometric Detector (GC-MS)
- Static Headspace Autosampler

## Parameters:

Parameter	Setting
Headspace Autosampler	
Vial Equilibration Temperature	100°C
Vial Equilibration Time	30 minutes
Shaking	On (medium)
Syringe Temperature	110°C
Injection Volume	1 mL
Gas Chromatograph	
Inlet Temperature	250°C
Injection Mode	Splitless
Carrier Gas	Helium
Column	DB-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent
Oven Program	60°C (hold 2 min), ramp to 280°C at 10°C/min, hold 5 min
Mass Spectrometer	
Ion Source Temperature	230°C
Quadrupole Temperature	150°C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Range	40-400 amu
Scan Mode	Full Scan and/or Selected Ion Monitoring (SIM)
Ebanol Quantifier Ion	m/z 149
Ebanol Qualifier Ions	m/z 107, 121

## Dynamic Headspace GC-MS (DHS-GC-MS) Protocol

Objective: To provide a more sensitive measurement of **Ebanol** release from the lotion matrix over time.

Instrumentation:

- Gas Chromatograph with Mass Spectrometric Detector (GC-MS)
- Dynamic Headspace Autosampler with an adsorbent trap (e.g., Tenax TA)

Parameters:

Parameter	Setting
Dynamic Headspace Autosampler	
Vial Equilibration Temperature	80°C
Vial Equilibration Time	15 minutes
Purge Gas	Helium
Purge Flow	40 mL/min
Purge Time	10 minutes
Trap Adsorbent	Tenax TA or equivalent
Trap Desorption Temperature	250°C
Trap Desorption Time	5 minutes
Transfer Line Temperature	260°C
Gas Chromatograph & Mass Spectrometer	Same as SHS-GC-MS protocol

## Volatility Study: Release of Ebanol from a Lotion Matrix

Objective: To compare the release of **Ebanol** from a lotion matrix over an extended period using both static and dynamic headspace analysis.

Procedure:

- Prepare a series of lotion samples spiked with **Ebanol** as described in the Sample Preparation protocol.
- Analyze the samples at different time points (e.g., 0, 1, 2, 4, 8, and 24 hours) after preparation using both the SHS-GC-MS and DHS-GC-MS protocols.
- For each time point, analyze three replicate samples to ensure statistical significance.
- Quantify the peak area of **Ebanol** in each chromatogram.

## Data Presentation

The quantitative data from the volatility study should be summarized in tables for clear comparison.

Table 2: **Ebanol** Peak Area by Static Headspace GC-MS

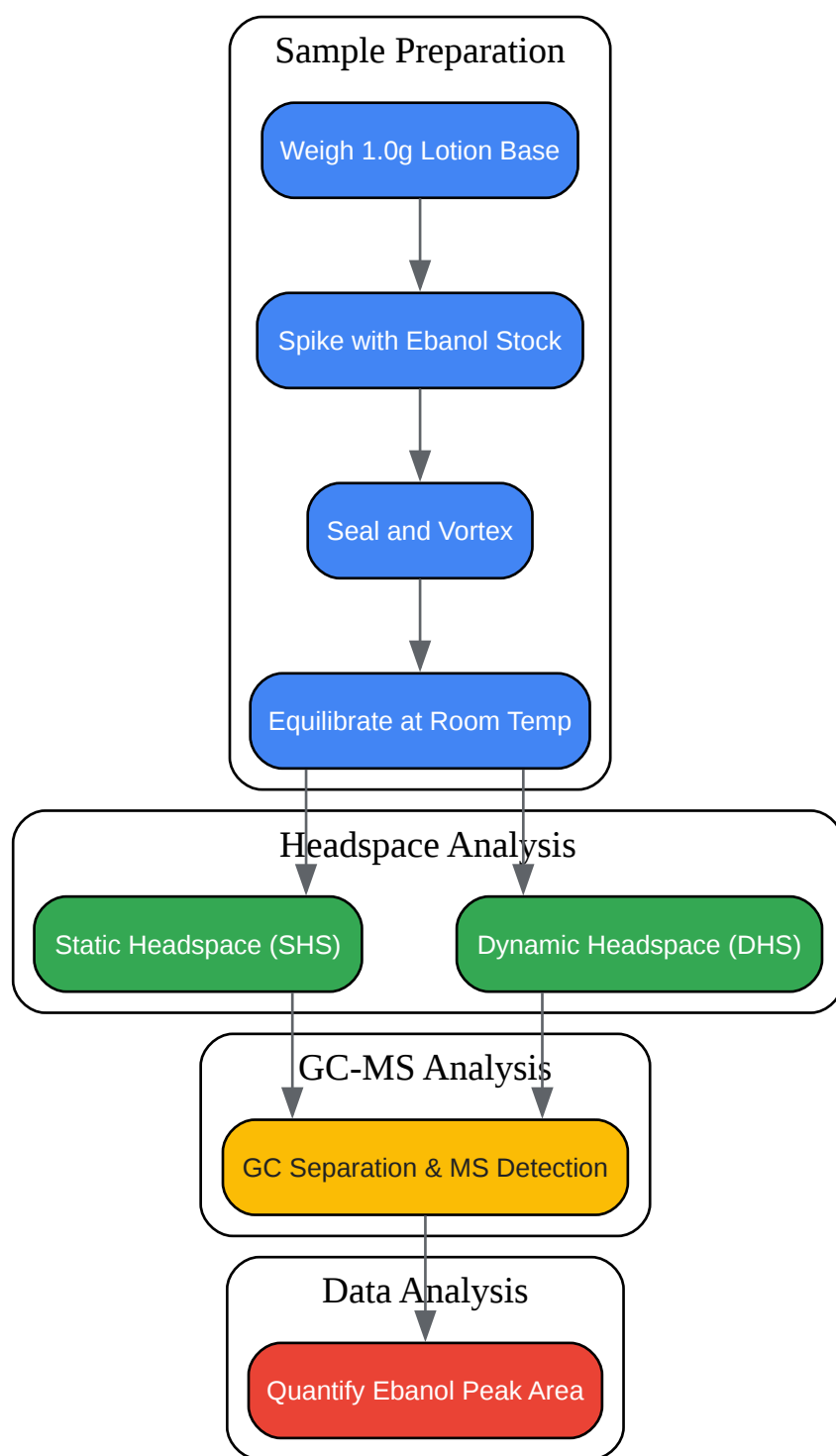
Time (hours)	Replicate 1 Peak Area	Replicate 2 Peak Area	Replicate 3 Peak Area	Average Peak Area	Standard Deviation
0					
1					
2					
4					
8					
24					

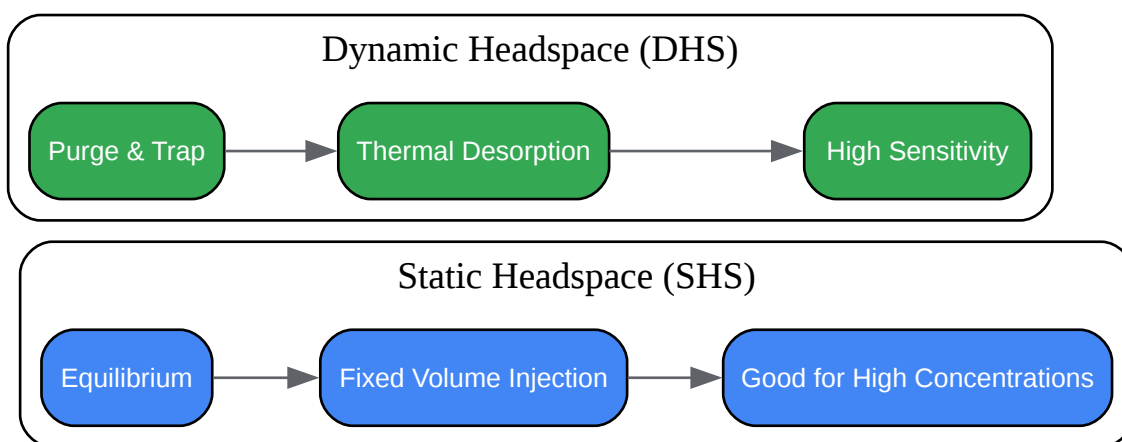
Table 3: **Ebanol** Peak Area by Dynamic Headspace GC-MS

Time (hours)	Replicate 1 Peak Area	Replicate 2 Peak Area	Replicate 3 Peak Area	Average Peak Area	Standard Deviation
0					
1					
2					
4					
8					
24					

## Visualizations







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